Spectroscopic and Structural Elucidation of 2-Methoxypropan-2-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-methoxypropan-2-ol*
CAS No.:	*72360-66-8*
Cat. No.:	*B8755947*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-methoxypropan-2-ol** (CAS: 72360-66-8), a tertiary alcohol and ether. The information detailed herein is essential for the accurate identification, characterization, and quality control of this compound in research and development settings. This document presents available spectroscopic data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), alongside a plausible experimental protocol for its synthesis.

Chemical Structure and Properties

2-Methoxypropan-2-ol, also known as acetone methyl hemiacetal, possesses a simple yet distinct structure with the molecular formula $C_4H_{10}O_2$. The molecule features a tertiary alcohol and a methoxy group attached to the same carbon atom.

© 2026 BenchChem. All rights reserved.

Property	Value
IUPAC Name	2-methoxypropan-2-ol
CAS Number	72360-66-8
Molecular Formula	$C_4H_{10}O_2$
Molecular Weight	90.12 g/mol
Canonical SMILES	CC(C)(O)OC
InChI Key	BFSUQRCCKXZXEX-UHFFFAOYSA-N

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-methoxypropan-2-ol**, both ^1H and ^{13}C NMR provide key structural information.

^1H NMR Spectroscopy

The proton NMR spectrum of **2-methoxypropan-2-ol** is expected to show three distinct signals corresponding to the three different proton environments in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.2	Singlet	3H	O-CH_3 (Methoxy)
~2.5	Singlet	1H	OH (Alcohol)
~1.2	Singlet	6H	$(CH_3)_2$-C

Note: The chemical shift of the hydroxyl proton can vary depending on the solvent and concentration.

^{13}C NMR Spectroscopy

© 2026 BenchChem. All rights reserved.

The carbon NMR spectrum is expected to display three signals, corresponding to the three unique carbon environments.

Chemical Shift (δ) ppm	Assignment
~100	$C(CH_3)_2(O)OCH_3$
~50	$O-CH_3$
~25	$(CH_3)_2-C$

Infrared (IR) Spectroscopy

While a specific experimental IR spectrum for **2-methoxypropan-2-ol** is not readily available in the public domain, the expected characteristic absorption bands can be predicted based on its functional groups.

Wavenumber (cm^{-1})	Functional Group	Vibration
3600-3200 (broad)	O-H	Stretching
2980-2850	C-H	Stretching
1150-1050	C-O	Stretching (Ether & Alcohol)

Mass Spectrometry (MS)

Mass spectrometry of **2-methoxypropan-2-ol** would provide information about its molecular weight and fragmentation pattern. The molecule would likely undergo fragmentation through cleavage of the C-C and C-O bonds. A study involving thermal desorption-gas chromatography/mass spectrometry (TD-GC/MS) included **2-methoxypropan-2-ol**, indicating its amenability to this analytical technique.[1][2][3]

Expected Fragmentation:

© 2026 BenchChem. All rights reserved.

m/z	Fragment Ion
90	$[M]^+$ (Molecular Ion)
75	$[M - CH_3]^+$
59	$[M - OCH_3]^+$
43	$[C_3H_7]^+$ or $[CH_3CO]^+$

Experimental Protocols

Synthesis of **2-Methoxypropan-2-ol** (Hemiacetal Formation)

A plausible method for the synthesis of **2-methoxypropan-2-ol** is the acid-catalyzed reaction of acetone with methanol. This reaction represents a classic example of hemiacetal formation.

Materials:

- Acetone
- Methanol (anhydrous)
- Anhydrous acid catalyst (e.g., Amberlyst-15 or a few drops of concentrated sulfuric acid)
- Anhydrous sodium sulfate
- Anhydrous diethyl ether

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a drying tube, dissolve acetone in an excess of anhydrous methanol.
- Cool the mixture in an ice bath.
- Slowly add the acid catalyst to the cooled solution while stirring.

© 2026 BenchChem. All rights reserved.

- Allow the reaction to stir at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution).
- Extract the product with anhydrous diethyl ether.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield crude **2-methoxypropan-2-ol**.
- Purification can be achieved by distillation under reduced pressure.

Spectroscopic Analysis Protocol:

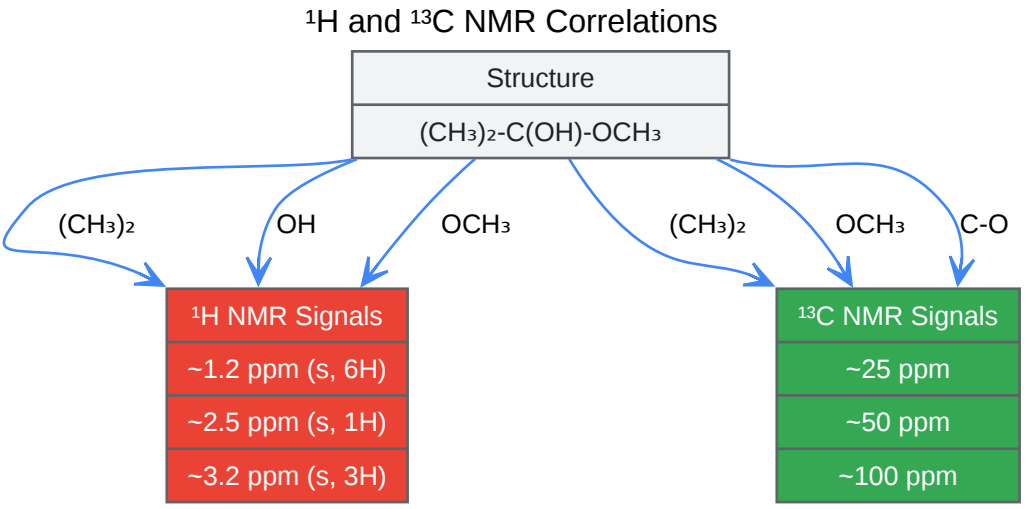
- NMR: Samples for ^{1}H and ^{13}C NMR spectroscopy should be prepared by dissolving a small amount of the purified product in a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) containing a small amount of tetramethylsilane (TMS) as an internal standard.
- IR: The IR spectrum can be obtained by placing a drop of the neat liquid between two salt plates (NaCl or KBr) and analyzing it using an FTIR spectrometer.
- MS: Mass spectra can be acquired using a GC-MS system. The sample, diluted in a suitable solvent, is injected into the GC, and the eluting components are introduced into the mass spectrometer for ionization and analysis.

Visualizations

The following diagrams illustrate the structure and spectroscopic relationships of **2-methoxypropan-2-ol**.

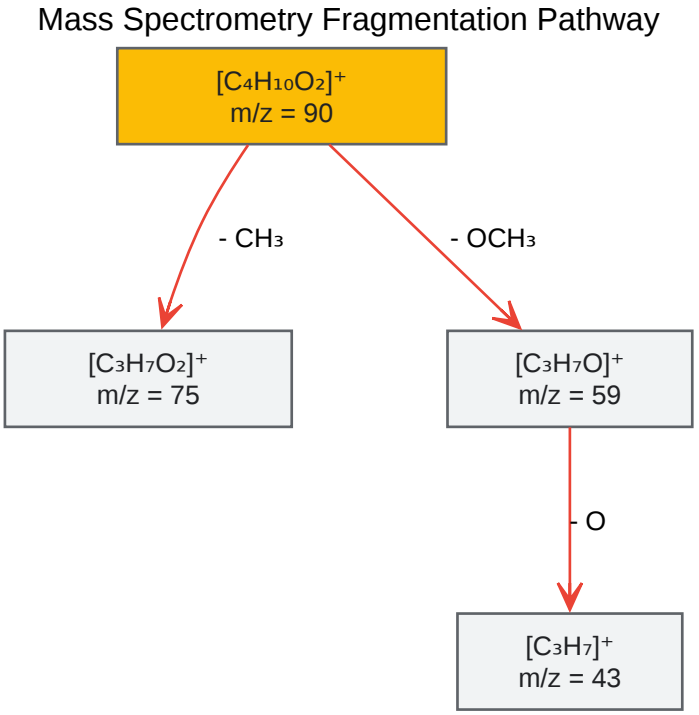
Caption: Molecular structure of **2-methoxypropan-2-ol**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Correlation of NMR signals to the molecular structure.



Click to download full resolution via product page

Caption: Plausible mass spectrometry fragmentation of **2-methoxypropan-2-ol**.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Spectroscopic and Structural Elucidation of 2-Methoxypropan-2-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8755947/docs#spectroscopic-and-structural-elucidation-of-2-methoxypropan-2-ol-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.